

# Aflatoxin B2 in Agricultural Commodities: A Comparative Analysis

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: Aflatoxin B2

Cat. No.: B190438

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

**Aflatoxin B2** (AFB2), a mycotoxin produced by *Aspergillus flavus* and *Aspergillus parasiticus*, is a significant contaminant in a variety of agricultural crops worldwide.<sup>[1][2]</sup> While its carcinogenic potency is considered lower than that of its counterpart, aflatoxin B1, AFB2 still poses a considerable threat to human and animal health due to its toxic effects.<sup>[1]</sup> This guide provides a comparative analysis of **aflatoxin B2** levels reported in different crops, supported by experimental data and detailed methodologies for its detection and quantification.

## Comparative Aflatoxin B2 Levels in Various Crops

The presence and concentration of **aflatoxin B2** can vary significantly among different crops due to factors such as geographical location, climate conditions, and storage practices. The following table summarizes quantitative data on **aflatoxin B2** levels found in several key agricultural commodities.

Crop	Aflatoxin B2 Level (ppb)	Country/Region	Analytical Method	Reference
Corn	0.372	South Carolina, USA	HPLC	[3]
Peanut	Not explicitly separated, but total aflatoxins (B1, B2, G1, G2) ranged from 15.56–973.21 µg/kg in contaminated samples.	Saudi Arabia (imported)	HPLC	[4]
Cottonseed	0.01	South Carolina, USA	HPLC	[3]
Wheat	0.06	South Carolina, USA	HPLC	[3]
Soybean	0.12	South Carolina, USA	HPLC	[3]
Almond	Mean of total aflatoxins (B1, B2, G1, G2) was 15.2 µg/kg.	Iran	Not Specified	[5]
Hazelnut	Mean of total aflatoxins (B1, B2, G1, G2) was 1.2 µg/kg.	Iran	Not Specified	[5]
Watermelon Seed	Mean of total aflatoxins (B1, B2, G1, G2) was 55.4 µg/kg.	Iran	Not Specified	[5]

Note: The data presented is a synthesis from various studies and direct comparison should be made with caution due to differing methodologies, sample sizes, and geographical origins.

"ppb" stands for parts per billion, equivalent to  $\mu\text{g/kg}$ .

## Experimental Protocols for Aflatoxin B2 Analysis

Accurate quantification of **aflatoxin B2** is crucial for food safety and research. High-Performance Liquid Chromatography (HPLC) with fluorescence detection is a widely used and reliable method.<sup>[2][6]</sup>

### Sample Preparation and Extraction

A common procedure for extracting aflatoxins from solid matrices like grains and nuts involves the following steps:

- **Grinding:** The solid sample is finely ground to ensure homogeneity.
- **Extraction:** A specific weight of the ground sample (e.g., 20 g) is mixed with an extraction solvent, typically a methanol/water mixture (e.g., 70/30 v/v), and sodium chloride.
- **Homogenization:** The mixture is blended at high speed (e.g., 25,000 rpm) for a few minutes to ensure efficient extraction of the toxins.
- **Filtration:** The resulting extract is filtered to remove solid particles.
- **Dilution and Cleanup:** The filtered extract is diluted with water and may be further purified using immunoaffinity columns (IAC).<sup>[7]</sup> These columns contain antibodies that specifically bind to aflatoxins, thus separating them from other interfering compounds.<sup>[7]</sup>

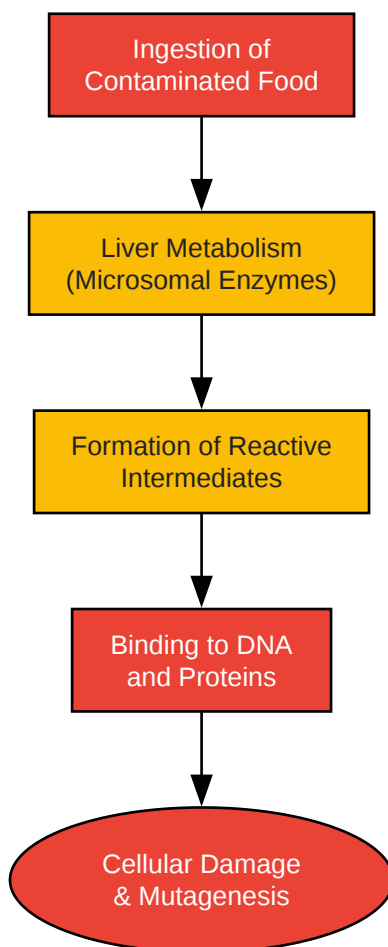
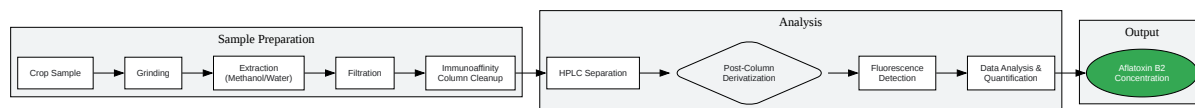
### HPLC Analysis

The purified extract is then analyzed using an HPLC system equipped with a fluorescence detector.

- **Mobile Phase:** A common mobile phase for separating aflatoxins is a mixture of water, methanol, and acetonitrile.<sup>[3]</sup>

- **Post-Column Derivatization:** To enhance the fluorescence of aflatoxin B1 and G1, a post-column derivatization step is often employed. This does not affect the natural fluorescence of **aflatoxin B2** and G2.
- **Detection:** The separated aflatoxins are detected by a fluorescence detector at specific excitation and emission wavelengths (e.g., 365 nm excitation and 440 nm emission).[\[2\]](#)
- **Quantification:** The concentration of **aflatoxin B2** is determined by comparing the peak area in the sample chromatogram to that of a known standard.[\[8\]](#)

## Experimental Workflow for Aflatoxin B2 Analysis



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Aflatoxin B2 | Rupa Health [rupahealth.com]
- 2. botanyjournals.com [botanyjournals.com]
- 3. scivisionpub.com [scivisionpub.com]
- 4. Occurrence of total aflatoxins (B1, B2, G1, G2) in commercial peanut and peanut butter from the Saudi market in the period from 2015 to 2020 - PMC [pmc.ncbi.nlm.nih.gov]
- 5. journal.standard.ac.ir [journal.standard.ac.ir]
- 6. research.vu.nl [research.vu.nl]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Aflatoxin B2 in Agricultural Commodities: A Comparative Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b190438#comparative-analysis-of-aflatoxin-b2-levels-in-different-crops]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)